

Personal protective equipment for handling 4-Acetylcylohexene

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Compound of Interest

Compound Name: 4-Acetylcylohexene

Cat. No.: B3386530

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Essential Safety and Handling Guide for 4-Acetylcylohexene

For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **4-Acetylcylohexene**, including detailed operational procedures and disposal plans.

Physicochemical and Safety Data

A clear understanding of the properties of **4-Acetylcylohexene** is the first step toward safe handling. The following table summarizes key quantitative data.

Property	Value	Source
Molecular Formula	C ₈ H ₁₂ O	[1]
Molecular Weight	124.18 g/mol	[1]
Flash Point	65 °C / 149 °F	[2]
GHS Hazard Statements	H227, H315, H319, H335	[1]

GHS Hazard Statement Key:

- H227: Combustible liquid[[1](#)]
- H315: Causes skin irritation[[1](#)]
- H319: Causes serious eye irritation[[1](#)]
- H335: May cause respiratory irritation[[1](#)]

Personal Protective Equipment (PPE)

When handling **4-Acetylhexene**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety.

PPE Category	Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [3][4]	Protects against splashes and vapors that can cause serious eye irritation.[1]
Hand Protection	Chemical impermeable gloves. Gloves must be inspected prior to use. [3][4]	Prevents skin contact which can cause irritation.[1]
Body Protection	Wear fire/flame resistant and impervious clothing. [3][4] A lab coat should be worn.	Protects skin from accidental splashes and contact. Fire-resistant clothing is recommended due to the combustible nature of the liquid.
Respiratory Protection	Use only in a well-ventilated area. [3] If exposure limits are exceeded or irritation is experienced, use a full-face respirator. [3][4]	Prevents inhalation of vapors which may cause respiratory irritation.[1]

Operational Plan for Handling 4-Acetylhexene

A systematic approach to handling **4-Acetylhexene** is essential for maintaining a safe laboratory environment.

1. Preparation and Engineering Controls:

- Ensure adequate ventilation, such as working in a chemical fume hood.[3]
- Set up emergency exits and identify the risk-elimination area.[3]
- Remove all sources of ignition from the handling area.[2][3]
- Use non-sparking tools and explosion-proof equipment.[3]
- Have an emergency eyewash station and safety shower readily accessible.

2. Handling Procedure:

- Wear the appropriate PPE as specified in the table above.
- Avoid contact with skin and eyes.[3]
- Avoid breathing mists or vapors.[3]
- Prevent the formation of dust and aerosols.[3]
- Keep the container tightly closed when not in use.[3][5]

3. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][5]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[2][6]
- Store locked up.[3][5]

Spill and Emergency Procedures

Accidental Release Measures:

- Evacuate personnel to a safe area.[3]
- Remove all sources of ignition.[2][3]
- Ventilate the area of the spill.
- For containment, use an inert absorbent material such as sand, silica gel, or acid binder.[2]
- Collect the absorbed material and place it in a suitable, closed container for disposal.[2][3]
- Do not let the chemical enter drains.[3]

First Aid Measures:

- If on skin: Take off contaminated clothing immediately. Wash off with soap and plenty of water. If skin irritation occurs, get medical help.[3]
- If in eyes: Rinse with pure water for at least 15 minutes. Consult a doctor.[3]
- If inhaled: Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[3]
- If swallowed: Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately.[3]

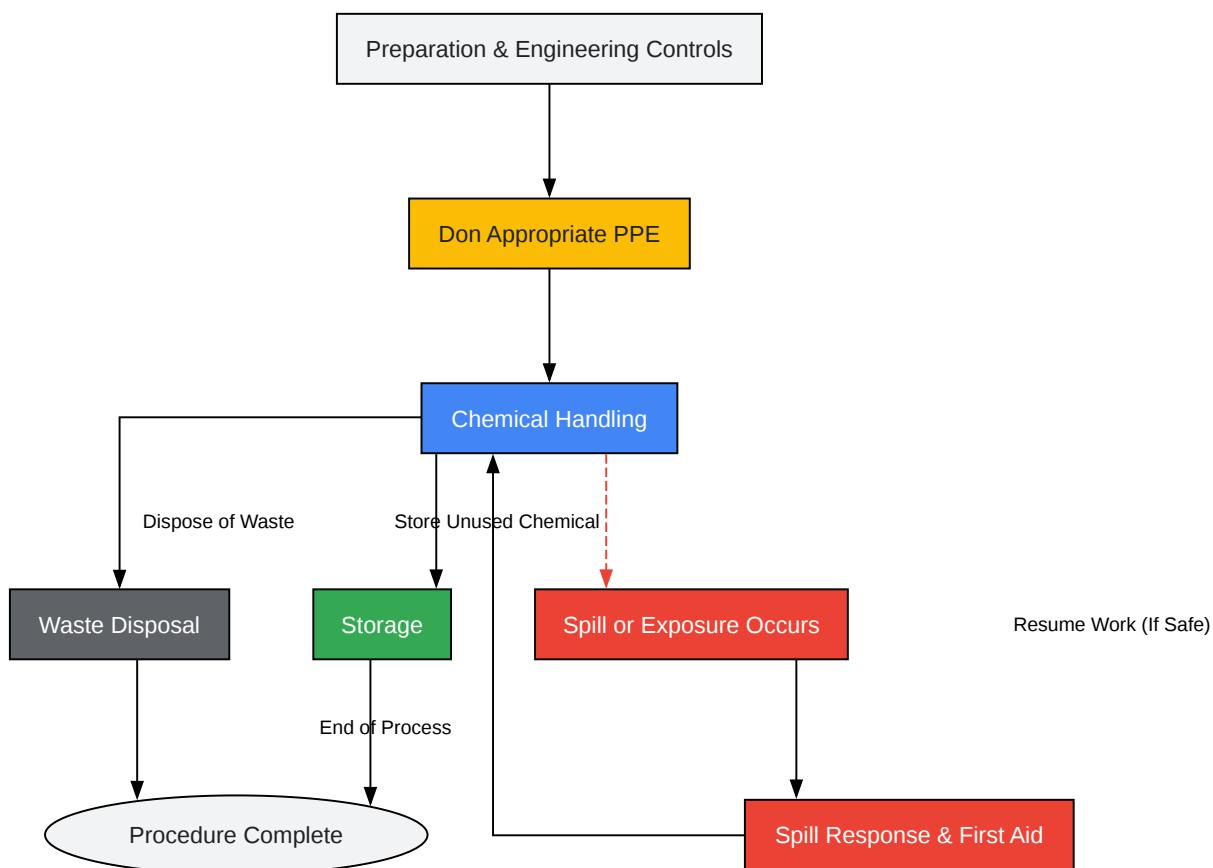
Disposal Plan

Proper disposal of **4-Acetylhexene** and its containers is crucial to prevent environmental contamination.

- Chemical Disposal: The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[3] Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[3] Do not discharge into sewer systems.[3]
- Contaminated Packaging: Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[3] Alternatively, the packaging can be punctured to make it

unusable for other purposes and then disposed of in a sanitary landfill. Combustible packaging materials can be disposed of by controlled incineration with flue gas scrubbing.[3]

Workflow for Safe Handling of 4-Acetylhexene



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Caption: Workflow for the safe handling of **4-Acetylhexene**.

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